

Application Notes: A Strategic Guide to Heterocyclic Synthesis Using 2-Bromo-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-methylbenzaldehyde

CAS No.: 90221-55-9

Cat. No.: B1279800

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Abstract

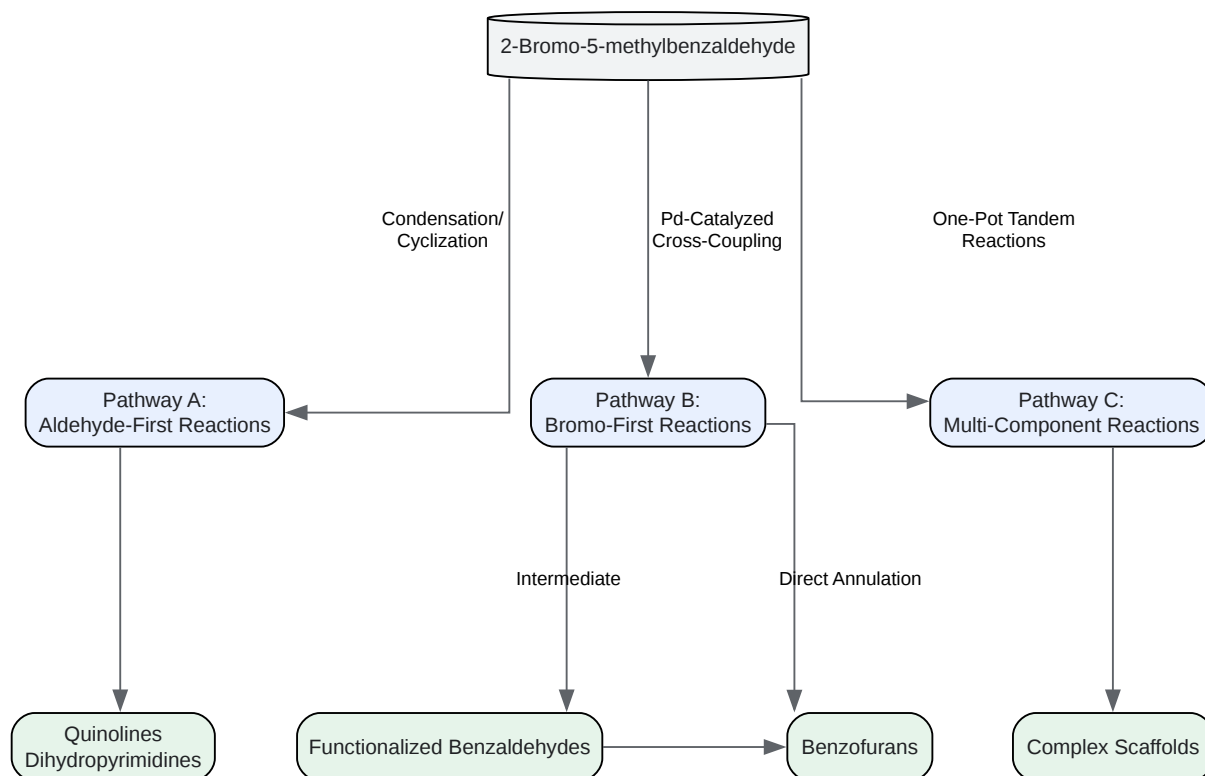
This document provides a detailed technical guide for researchers, medicinal chemists, and drug development professionals on the strategic utilization of **2-Bromo-5-methylbenzaldehyde** as a versatile precursor for the synthesis of diverse heterocyclic scaffolds. We explore methodologies leveraging the distinct reactivity of its two key functional groups—the aldehyde and the aryl bromide—to construct valuable heterocyclic cores such as quinolines, benzofurans, and dihydropyrimidines. This guide emphasizes the causality behind experimental design, offering robust, step-by-step protocols for palladium-catalyzed cross-coupling reactions, acid/base-catalyzed cyclizations, and multi-component reactions.

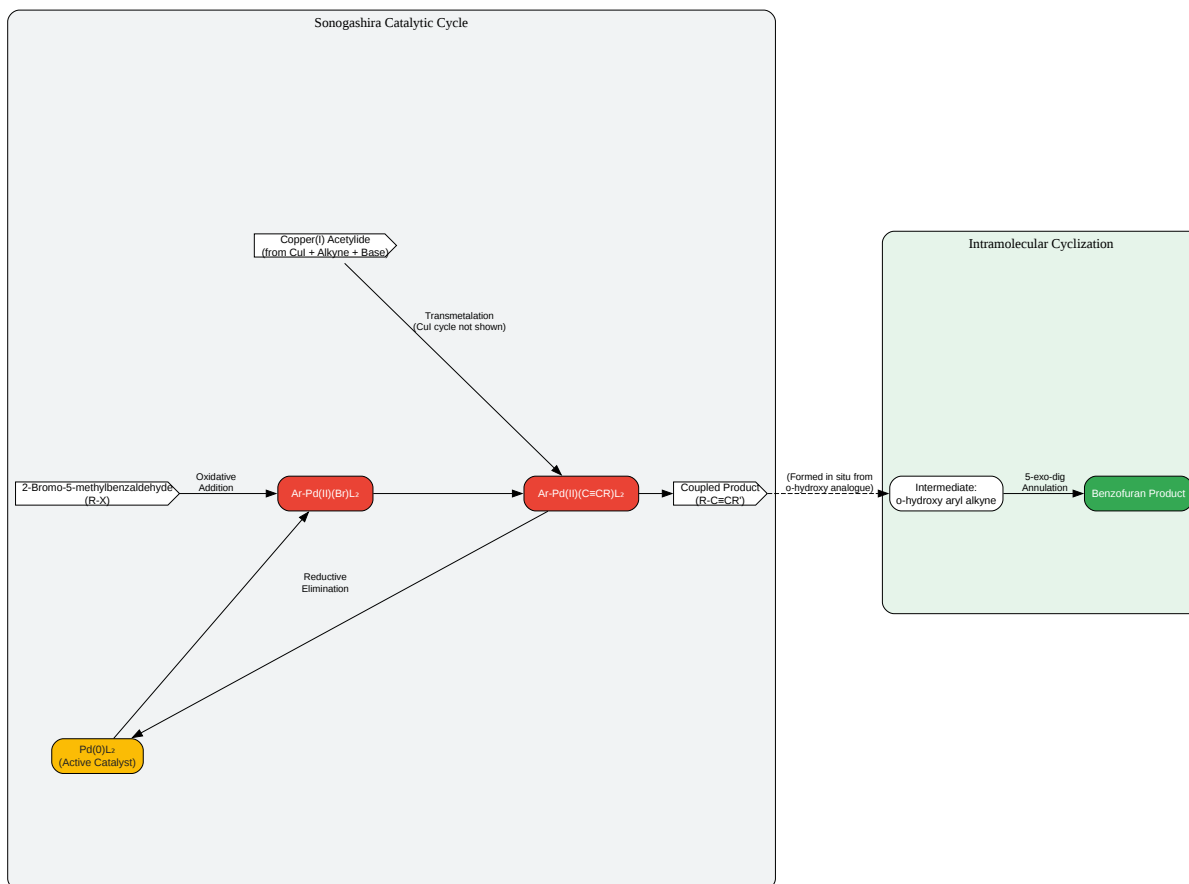
Introduction: The Strategic Value of 2-Bromo-5-methylbenzaldehyde

2-Bromo-5-methylbenzaldehyde is a bifunctional aromatic building block of significant utility in synthetic organic chemistry. Its structure presents two orthogonal reactive sites:

- The Aldehyde Group (-CHO): A classic electrophilic center, susceptible to nucleophilic attack and ideal for condensation and cyclization reactions to form the backbone of new heterocyclic rings.
- The Aryl Bromide (-Br): A prime handle for modern transition-metal-catalyzed cross-coupling reactions, allowing for the introduction of a wide array of carbon and heteroatom substituents.

This dual reactivity allows for a modular and strategic approach to complex molecule synthesis. Chemists can choose to react one site selectively, leaving the other for subsequent functionalization, or utilize both in a sequential one-pot or multi-component reaction (MCR) fashion. This guide will detail protocols for both approaches.





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